

Application Notes and Protocols for BMS-813160 in Cell Culture

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Compound of Interest

Compound Name: BMS-813160
CAS No.: 1286279-29-5
Cat. No.: B606254

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Introduction

BMS-813160 is a potent and selective dual antagonist of the C-C chemokine receptors CCR2 and CCR5.[1][2] These receptors and their ligands, such as CCL2 and CCL5, are key mediators of inflammation and are implicated in the recruitment of monocytes and macrophages to sites of inflammation and tumors.[1][3] By blocking the signaling of both CCR2 and CCR5, **BMS-813160** can inhibit the migration and infiltration of these immunosuppressive cells, making it a valuable tool for research in immuno-oncology, inflammation, and other related fields.[3] These application notes provide detailed protocols for the preparation and use of **BMS-813160** in a variety of cell culture-based assays.

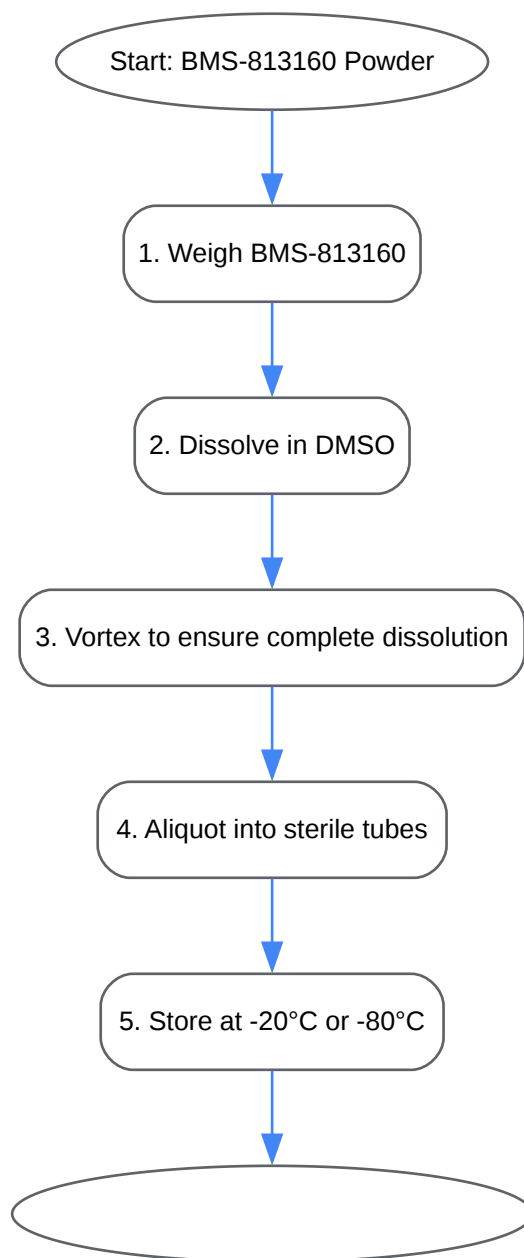
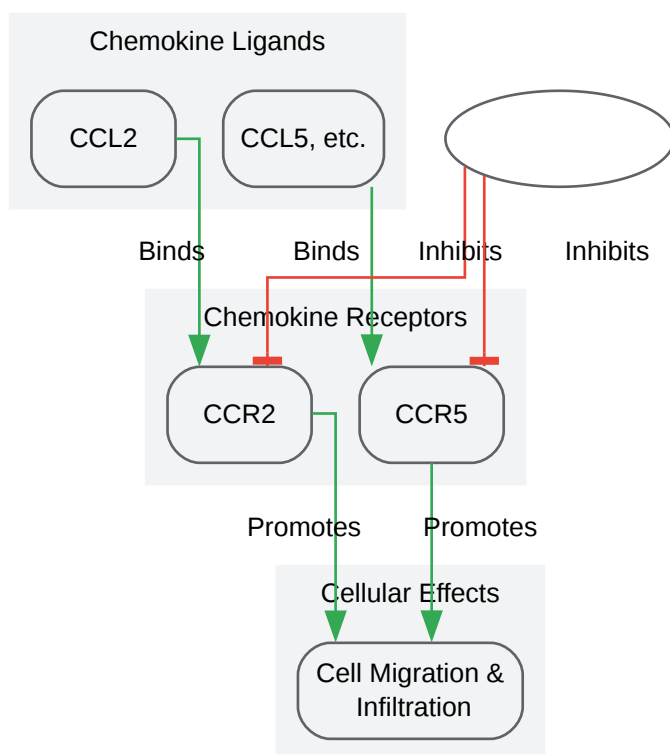
Physicochemical Properties and Storage

A summary of the key physicochemical properties of **BMS-813160** is provided in the table below.

Property	Value	Reference
Molecular Weight	484.64 g/mol	[4]
Formula	C ₂₅ H ₄₀ N ₈ O ₂	[4]
CAS Number	1286279-29-5	[4]
Appearance	Crystalline solid	
Solubility	DMSO: 97 mg/mL (200.14 mM)	[4]
	Ethanol: 92 mg/mL (189.82 mM)	
	Water: Insoluble	
Storage (Powder)	-20°C for up to 3 years	[5]
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month (protect from light)	[5]

Mechanism of Action: Dual CCR2/CCR5 Antagonism

BMS-813160 exerts its biological effects by competitively binding to and inhibiting the activity of two key chemokine receptors, CCR2 and CCR5. These G protein-coupled receptors (GPCRs) are primarily expressed on the surface of immune cells such as monocytes, macrophages, and T cells. Their activation by chemokine ligands (e.g., CCL2 for CCR2; CCL3, CCL4, CCL5 for CCR5) initiates a signaling cascade that leads to cell migration and infiltration into tissues. By blocking these receptors, **BMS-813160** effectively halts this recruitment process, thereby modulating the inflammatory response and the tumor microenvironment.



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